

# An In-depth Technical Guide to 3,5-Dimethylphenyl Isocyanate

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## Compound of Interest

Compound Name: *3,5-Dimethylphenyl isocyanate*

Cat. No.: B1332087

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This technical guide provides a comprehensive overview of **3,5-Dimethylphenyl isocyanate** (CAS Number 54132-75-1), a versatile reagent in organic synthesis and material science. This document outlines its chemical and physical properties, spectroscopic data, synthesis protocols, key applications, and safety information.

## Chemical and Physical Properties

**3,5-Dimethylphenyl isocyanate** is a colorless to pale yellow liquid.<sup>[1][2]</sup> It is a member of the isocyanate family, characterized by the reactive  $-N=C=O$  functional group. This functional group makes it a valuable synthon for the introduction of a 3,5-dimethylphenylcarbamoyl moiety, which is particularly useful in the development of chiral stationary phases for chromatography.<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of **3,5-Dimethylphenyl Isocyanate**

Property	Value	Reference
CAS Number	54132-75-1	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C9H9NO	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	147.17 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Clear colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.045 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20</sub> /D)	1.528	<a href="#">[3]</a> <a href="#">[5]</a>
Vapor Pressure	0.2 psi at 20 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	84 °C (183.2 °F) - closed cup	<a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	2-8°C	<a href="#">[4]</a> <a href="#">[5]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3,5-Dimethylphenyl isocyanate**. The key spectral features are summarized below.

Table 2: Spectroscopic Data for **3,5-Dimethylphenyl Isocyanate**

Spectroscopic Technique	Key Features	Reference
Infrared (IR) Spectroscopy	A strong, characteristic absorption band for the isocyanate (-N=C=O) group is typically observed around 2250-2275 cm <sup>-1</sup> . Aromatic C-H stretching and bending vibrations are also present.	<a href="#">[6]</a>
Mass Spectrometry (MS)	The NIST WebBook provides the mass spectrum (electron ionization) for this compound.	<a href="#">[6]</a>

# Synthesis of 3,5-Dimethylphenyl Isocyanate

A common method for the synthesis of aryl isocyanates is the reaction of the corresponding aniline with phosgene or a phosgene equivalent, such as triphosgene.

## Experimental Protocol: Synthesis from 3,5-Dimethylaniline

This protocol is based on a general procedure for the synthesis of isocyanates using triphosgene.<sup>[9]</sup>

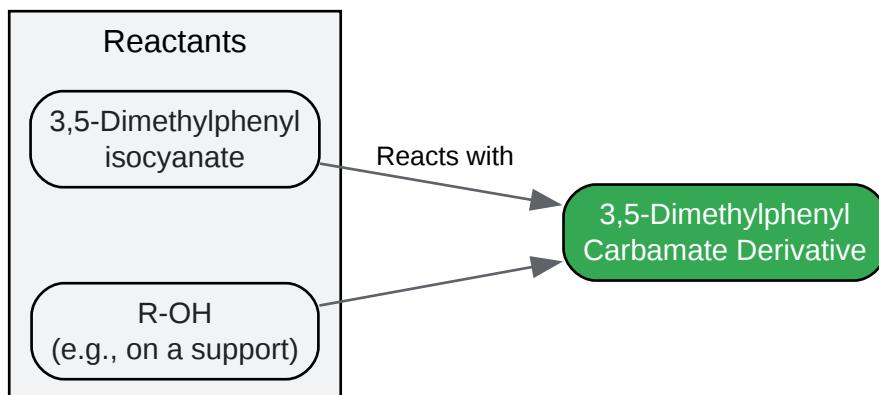
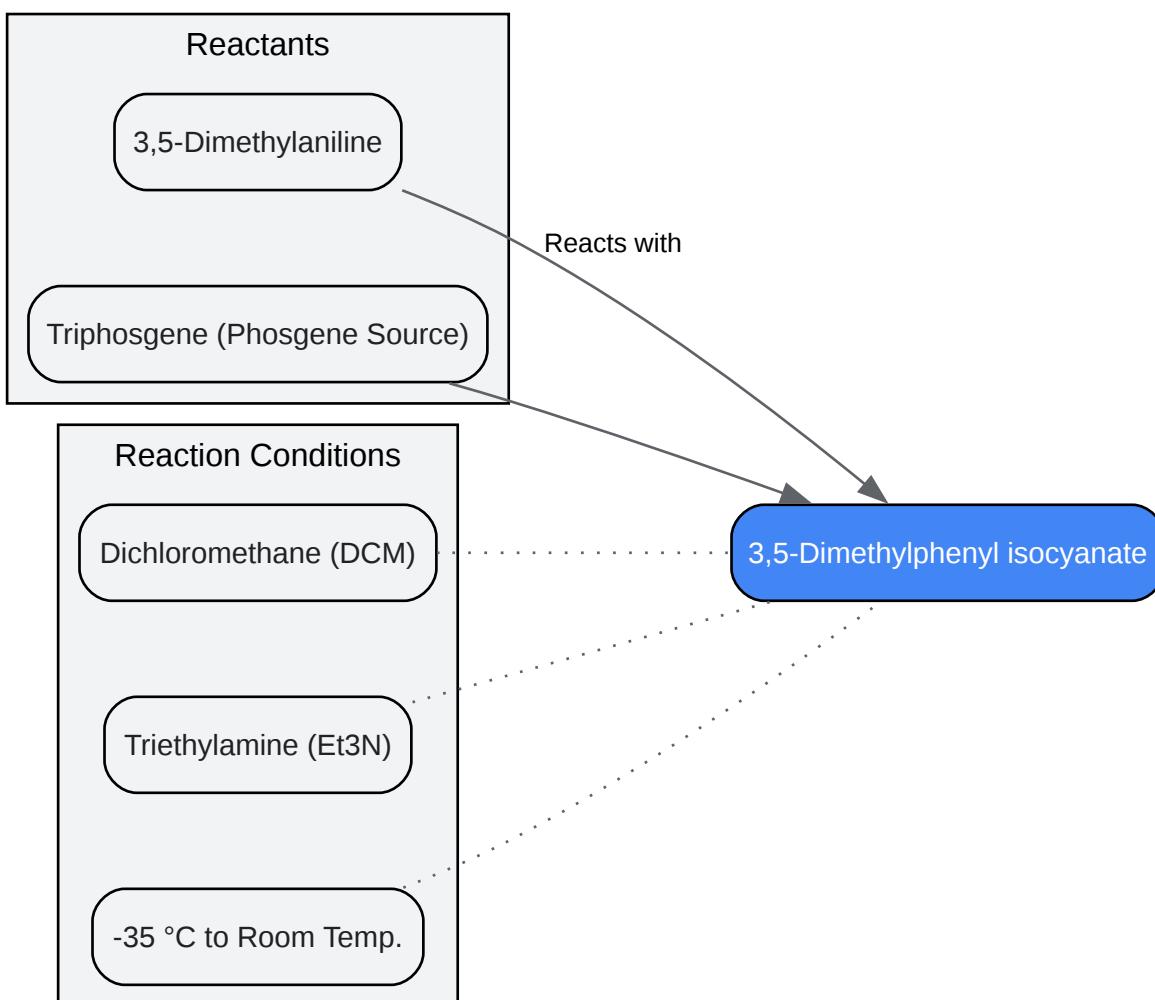
### Materials:

- 3,5-Dimethylaniline
- Triphosgene
- Dichloromethane (DCM), anhydrous
- Triethylamine (Et<sub>3</sub>N), anhydrous
- Nitrogen or Argon atmosphere
- Standard glassware for inert atmosphere reactions (e.g., Schlenk line)

### Procedure:

- In a three-necked round-bottom flask equipped with a dropping funnel, a magnetic stirrer, and a nitrogen inlet, dissolve triphosgene (1.1 equivalents) in anhydrous DCM.
- Cool the solution to -35 °C using an appropriate cooling bath (e.g., acetonitrile/dry ice).
- Slowly add a solution of 3,5-dimethylaniline (1.0 equivalent) in anhydrous DCM to the cooled triphosgene solution via the dropping funnel over 30 minutes.
- After the addition is complete, continue stirring the reaction mixture at -35 °C for an additional 30 minutes.

- Slowly add anhydrous triethylamine (3.0 equivalents) dropwise to the reaction mixture.
- Allow the reaction mixture to slowly warm to room temperature and stir for 2 hours.
- The reaction mixture can be filtered to remove the triethylammonium chloride salt.
- The solvent is removed under reduced pressure.
- The crude **3,5-Dimethylphenyl isocyanate** can be purified by distillation under reduced pressure to yield a colorless liquid.[9]



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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Dimethylphenyl Isocyanate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1332087#3-5-dimethylphenyl-isocyanate-cas-number-54132-75-1>

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